

Application Notes and Protocols for the Analytical Detection of Nitromersol in Solutions

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Compound of Interest

Compound Name: Nitromersol

CAS No.: 133-58-4

Cat. No.: B183977

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Introduction

Nitromersol ($(C_7H_5HgNO_3)$), a complex organomercury compound, has historically been used as a topical antiseptic and preservative. Due to the presence of mercury, its detection and quantification in various solutions are critical for quality control, formulation development, and safety assessment. This document provides detailed application notes and experimental protocols for the analytical determination of **Nitromersol** using classical and modern instrumental methods.

Physicochemical Properties of Nitromersol

Property	Value
Chemical Formula	C ₇ H ₅ HgNO ₃
Molar Mass	351.71 g/mol
Appearance	Yellowish-green to brownish-yellow powder
Solubility	Sparingly soluble in water, soluble in dilute sodium hydroxide solutions.

Analytical Methods Overview

A variety of analytical techniques can be employed for the detection and quantification of **Nitromersol**. The choice of method depends on the required sensitivity, selectivity, and the nature of the sample matrix. This document covers the following methods:

- Classical Titrimetric Method (USP Assay)
- UV-Visible Spectrophotometry
- High-Performance Liquid Chromatography (HPLC)
- Electrochemical Analysis (Differential Pulse Voltammetry)

Quantitative Data Summary

The following table summarizes the typical quantitative performance parameters for the described analytical methods. These values are representative and may vary depending on the specific instrumentation and experimental conditions. Method validation is required to establish performance characteristics in a specific laboratory.

Parameter	Titrimetric Method	UV-Visible Spectrophotometry	HPLC-UV	Differential Pulse Voltammetry
Linearity Range	N/A	1 - 25 µg/mL	0.5 - 50 µg/mL	0.1 - 10 µg/mL
Limit of Detection (LOD)	High (mg range)	~0.5 µg/mL	~0.1 µg/mL	~0.05 µg/mL
Limit of Quantification (LOQ)	High (mg range)	~1.0 µg/mL	~0.5 µg/mL	~0.1 µg/mL
Accuracy (% Recovery)	98.0 - 101.0%	98.5 - 101.5%	99.0 - 101.0%	98.0 - 102.0%
Precision (%RSD)	< 2.0%	< 2.0%	< 1.5%	< 3.0%

Classical Titrimetric Method (Based on USP Assay)

This method is a destructive but accurate technique for determining the total mercury content in **Nitromersol**, which is then stoichiometrically related to the **Nitromersol** concentration.

Experimental Protocol

Principle: The organomercury compound is digested with sulfuric acid and hydrogen peroxide to convert the organically bound mercury into mercuric ions (Hg^{2+}). The mercuric ions are then titrated with a standardized solution of ammonium thiocyanate.

Reagents:

- Sulfuric Acid (concentrated)
- 30% Hydrogen Peroxide
- Ammonium Thiocyanate (0.1 N, standardized)
- Ferric Ammonium Sulfate Indicator Solution

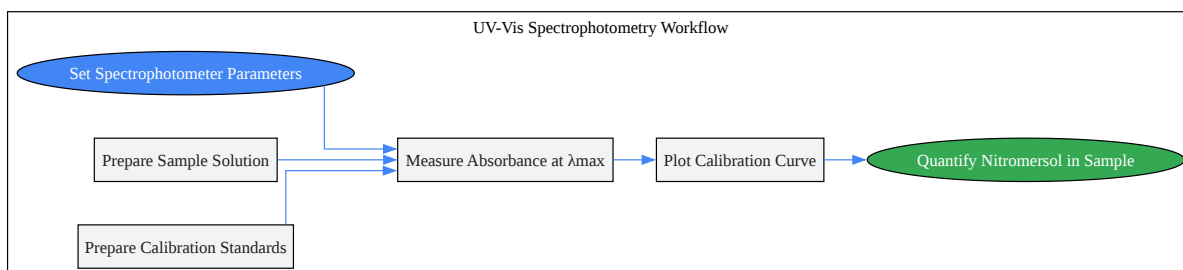
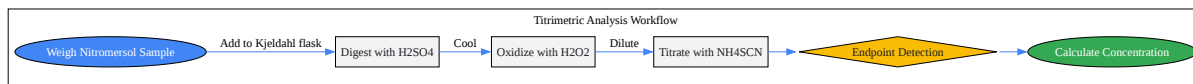
- **Nitromersol** Standard

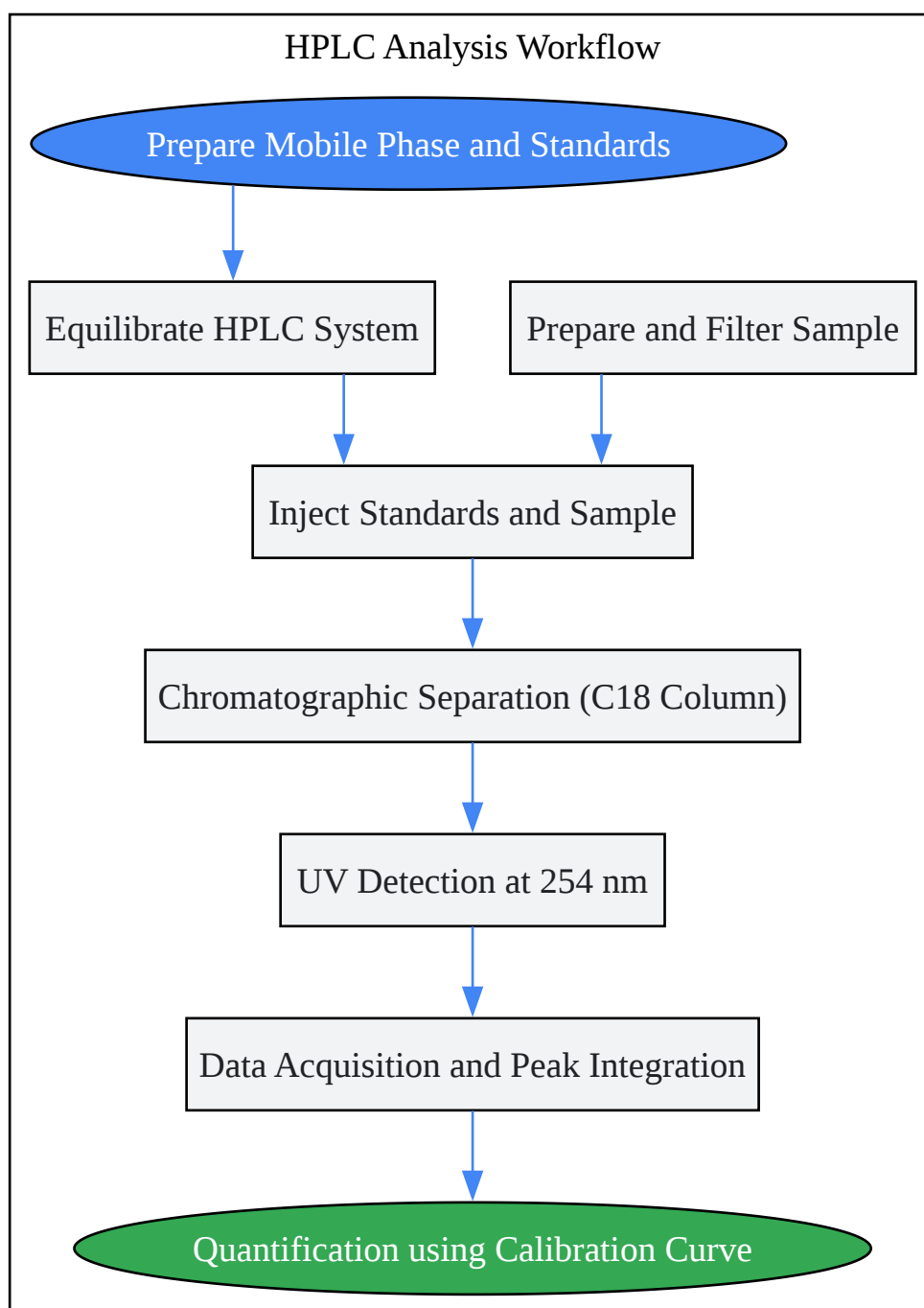
Procedure:

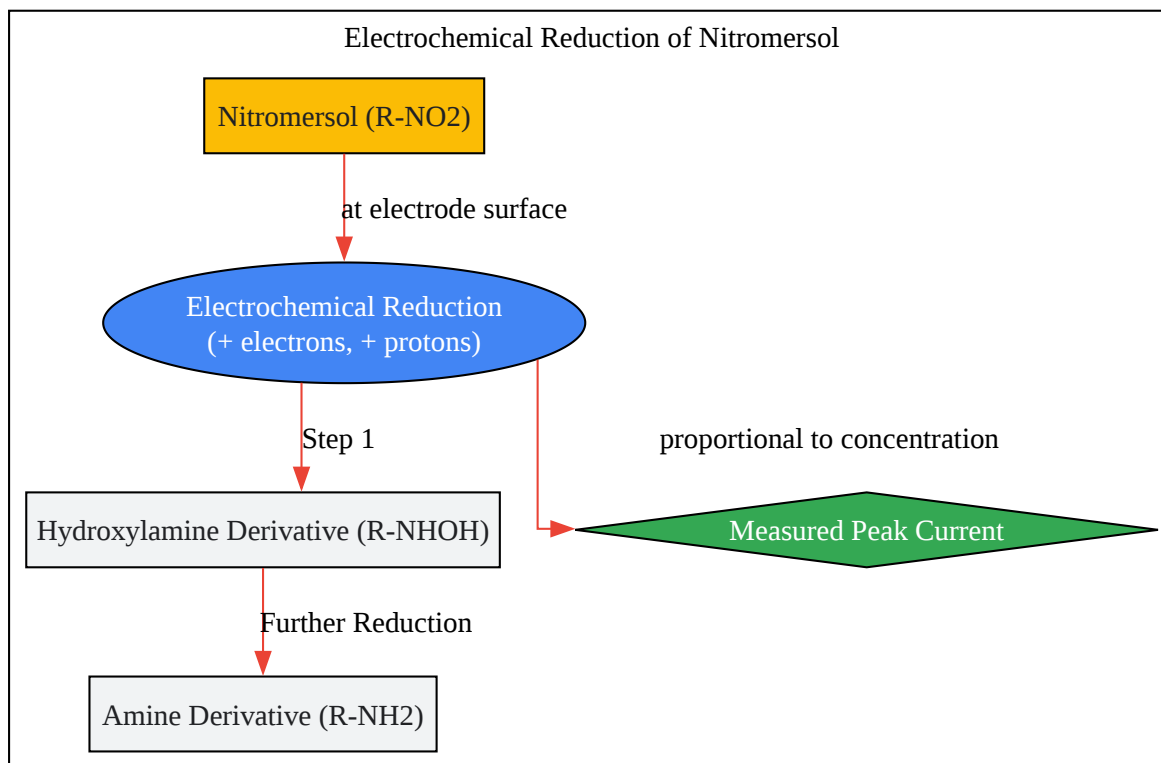
- Sample Preparation: Accurately weigh about 200 mg of **Nitromersol** and transfer it to a 500-mL Kjeldahl flask.
- Digestion: Add 15 mL of sulfuric acid and cautiously digest over a flame with occasional swirling until the solution becomes a clear, light yellowish-brown. Cool the flask.
- Oxidation: Add 30% hydrogen peroxide dropwise until the solution becomes colorless. Heat until white fumes evolve, cool, and cautiously dilute with water.
- Titration: To the resulting solution, add ferric ammonium sulfate indicator and titrate with 0.1 N ammonium thiocyanate to a permanent reddish-brown endpoint.

Calculation: The percentage of **Nitromersol** can be calculated based on the volume of titrant consumed and the stoichiometry of the reaction.

Workflow Diagram







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